

Technical Guide: Dapsone-15N2 - Physical and Chemical Properties

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Compound of Interest

Compound Name: Dapsone-15N2

Cat. No.: B584252

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This technical guide provides an in-depth overview of the core physical and chemical properties of **Dapsone-15N2**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate easy comparison and includes detailed experimental methodologies and key signaling pathways.

Physical and Chemical Properties

Dapsone-15N2 is the isotopically labeled form of Dapsone, containing two nitrogen-15 atoms. While specific experimental data for the labeled compound is limited, the following tables summarize the known properties of **Dapsone-15N2** and its unlabeled counterpart, Dapsone. The properties of unlabeled Dapsone are considered a close approximation.

Table 1: General Properties of **Dapsone-15N2**

Property	Value	Source
Chemical Name	4-[(4-aminophenyl)sulfonyl]aniline-15N2	N/A
Molecular Formula	C ₁₂ H ₁₂ 15N ₂ O ₂ S	N/A
Molecular Weight	250.29 g/mol	N/A
CAS Number	287476-19-1	N/A

Table 2: Physical Properties of Unlabeled Dapsone

Property	Value	Source
Melting Point	175-176 °C	[1]
Appearance	White or creamy-white crystalline powder	[2]
Solubility	Soluble in alcohol, methanol, acetone, and dilute hydrochloric acid. Practically insoluble in water.	[1]

Table 3: Spectral Data of Unlabeled Dapsone

Technique	Key Data Points	Source
¹ H-NMR	Spectra available in DMSO-d6.	[3]
¹³ C-NMR	Spectral data available.	[4]
Infrared (IR)	Characteristic peaks for N-H, S=O, and aromatic C-H bonds.	[5]
Mass Spectrometry	Mass spectrum data available.	[6]

Note: The spectral data provided is for unlabeled Dapsone and should be used as a reference. The presence of ¹⁵N isotopes in **Dapsone-15N2** will result in different splitting patterns and chemical shifts in NMR spectroscopy and a different molecular ion peak in mass spectrometry.

Experimental Protocols

General Synthesis of Dapsone

While a specific, detailed protocol for the synthesis of **Dapsone-15N2** is not readily available in the cited literature, a general approach can be adapted from established methods for synthesizing unlabeled Dapsone. The key modification would be the use of a ¹⁵N-labeled

starting material, such as 15N-aniline. A representative synthesis is outlined below, based on the reaction of 4-acetamidobenzenesulfonyl chloride with an aniline, followed by deacetylation.

Materials:

- 4-acetamidobenzenesulfonyl chloride
- 15N-aniline
- Pyridine
- Hydrochloric acid
- Sodium hydroxide
- Ethanol

Procedure:

- **Coupling Reaction:** Dissolve 15N-aniline in pyridine. To this solution, slowly add 4-acetamidobenzenesulfonyl chloride while maintaining the temperature below 40°C. Stir the mixture for several hours until the reaction is complete (monitored by TLC).
- **Hydrolysis:** Add the reaction mixture to a solution of hydrochloric acid to precipitate the N-acetylated intermediate. Filter the precipitate and wash with water.
- **Deacetylation:** Reflux the N-acetylated intermediate in a solution of sodium hydroxide in aqueous ethanol for several hours.
- **Purification:** Cool the reaction mixture and neutralize with hydrochloric acid to precipitate the **Dapsone-15N2** product. The crude product can be purified by recrystallization from ethanol or by column chromatography on silica gel.

Analytical Characterization

High-Performance Liquid Chromatography (HPLC)

A validated RP-HPLC method can be used for the analysis of Dapsone.

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: A mixture of methanol and water (e.g., 70:30 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 295 nm.
- Concentration Range: Linearity is typically observed in the range of 5–50 μ g/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

A sensitive LC-MS/MS method can be employed for quantification in biological matrices.

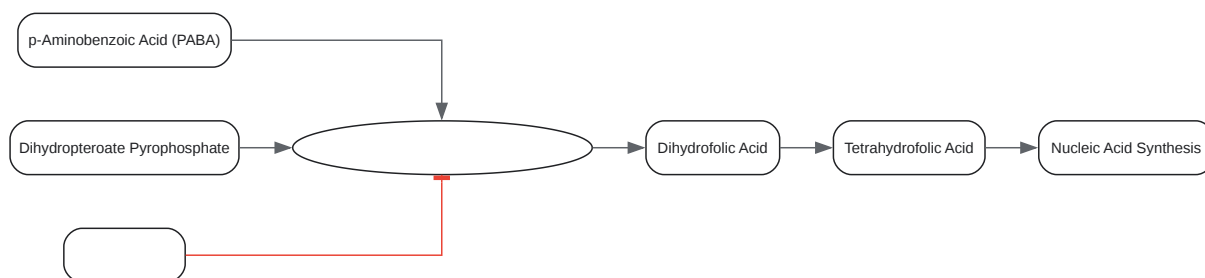
- Chromatographic Separation: UPLC with a suitable column.
- Ionization: Electrospray ionization (ESI) in positive mode.
- Mass Spectrometer: Triple quadrupole mass spectrometer.

Signaling Pathways

Dapsone exhibits a dual mechanism of action, encompassing both antibacterial and anti-inflammatory effects.

Antibacterial Mechanism: Inhibition of Folate Synthesis

Dapsone acts as a competitive inhibitor of dihydropteroate synthase (DHPS), an essential enzyme in the bacterial folic acid synthesis pathway. By competing with the natural substrate, para-aminobenzoic acid (PABA), Dapsone blocks the synthesis of dihydrofolic acid, a precursor for DNA and RNA synthesis, thereby inhibiting bacterial growth.

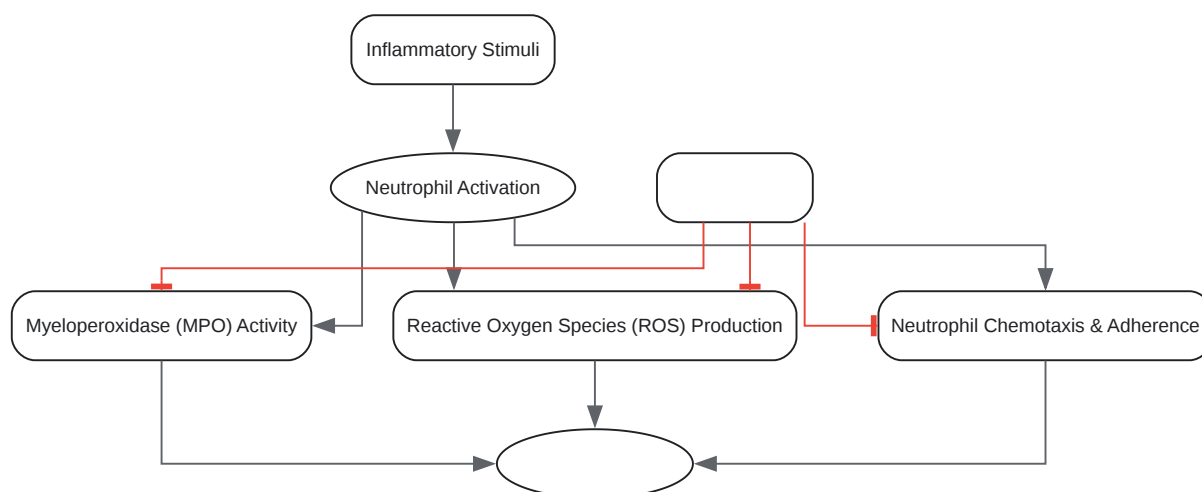


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Caption: Dapsone's antibacterial mechanism of action.

Anti-inflammatory Mechanism: Inhibition of Neutrophil and Myeloperoxidase Activity

Dapsone's anti-inflammatory properties are attributed to its ability to interfere with neutrophil function. It inhibits the myeloperoxidase-H₂O₂-halide system, thereby reducing the production of cytotoxic reactive oxygen species. Dapsone also inhibits neutrophil chemotaxis and adherence.



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Caption: Dapsone's anti-inflammatory mechanism of action.

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